

Methyl 4-amino-3-nitrobenzoate molecular weight and formula

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Compound of Interest

Compound Name: Methyl 4-amino-3-nitrobenzoate

Cat. No.: B1308272

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An In-depth Technical Guide on **Methyl 4-amino-3-nitrobenzoate**: Molecular Properties

This guide provides essential molecular information for **Methyl 4-amino-3-nitrobenzoate**, a chemical compound relevant to researchers, scientists, and professionals in drug development and chemical synthesis.

Core Molecular Data

Methyl 4-amino-3-nitrobenzoate is an organic compound with key applications in various synthetic pathways. Its fundamental molecular properties are summarized below.

The molecular formula of **Methyl 4-amino-3-nitrobenzoate** is C₈H₈N₂O₄.^{[1][2][3][4]} Its molecular weight is approximately 196.16 g/mol.^{[1][3]} This data is crucial for stoichiometric calculations in reaction chemistry and for characterization in analytical procedures.

Property	Value
Molecular Formula	C ₈ H ₈ N ₂ O ₄ ^{[1][2][3][4]}
Molecular Weight	196.16 g/mol ^{[1][3]}

Logical Relationship of Molecular Properties

The relationship between the compound's name and its core molecular properties can be visualized as a direct logical flow from identification to empirical formula and then to the

calculated mass.

Methyl 4-amino-3-nitrobenzoate

Molecular Formula
C8H8N2O4

Molecular Weight
196.16 g/mol

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